

(Z)-JIB-04: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	(Z)-JIB-04
CAS No.:	199596-24-2
Cat. No.:	B1672834

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This technical guide provides an in-depth overview of **(Z)-JIB-04**, a molecule of interest in the field of epigenetics and drug discovery. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activity (or lack thereof), and its relationship to the active E-isomer, JIB-04.

Core Compound Data

(Z)-JIB-04 is the inactive Z-isomer of JIB-04, a pan-inhibitor of Jumonji C (JmjC) domain-containing histone demethylases. Due to its inactivity, **(Z)-JIB-04** serves as an essential negative control in experiments investigating the effects of its active E-isomer.



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Mechanism of Action and Biological Context

(Z)-JIB-04 is considered epigenetically inactive.[1] In contrast, its E-isomer, JIB-04, is a potent, cell-permeable inhibitor of a broad range of JmJc histone demethylases.[7][8] These enzymes play a crucial role in epigenetic regulation by removing methyl groups from histone lysine residues, thereby influencing gene expression. The inhibitory action of JIB-04 is not competitive with the cofactor α -ketoglutarate.[9]

The active E-isomer of JIB-04 has been shown to selectively induce apoptosis in cancer cells while having minimal effect on normal cells.[10] It modulates several critical signaling pathways implicated in cancer progression, including the PI3K-Akt, Wnt/ β -catenin, and MAPK pathways.[7][11][12] By inhibiting histone demethylases, JIB-04 can lead to alterations in gene expression, cell cycle arrest, and the suppression of tumor growth in vivo.[7][9][13] The inactivity of the (Z)-isomer makes it an ideal tool for verifying that the observed biological effects are specifically due to the inhibition of JmJc demethylases by the E-isomer.

Signaling Pathways Modulated by (E)-JIB-04

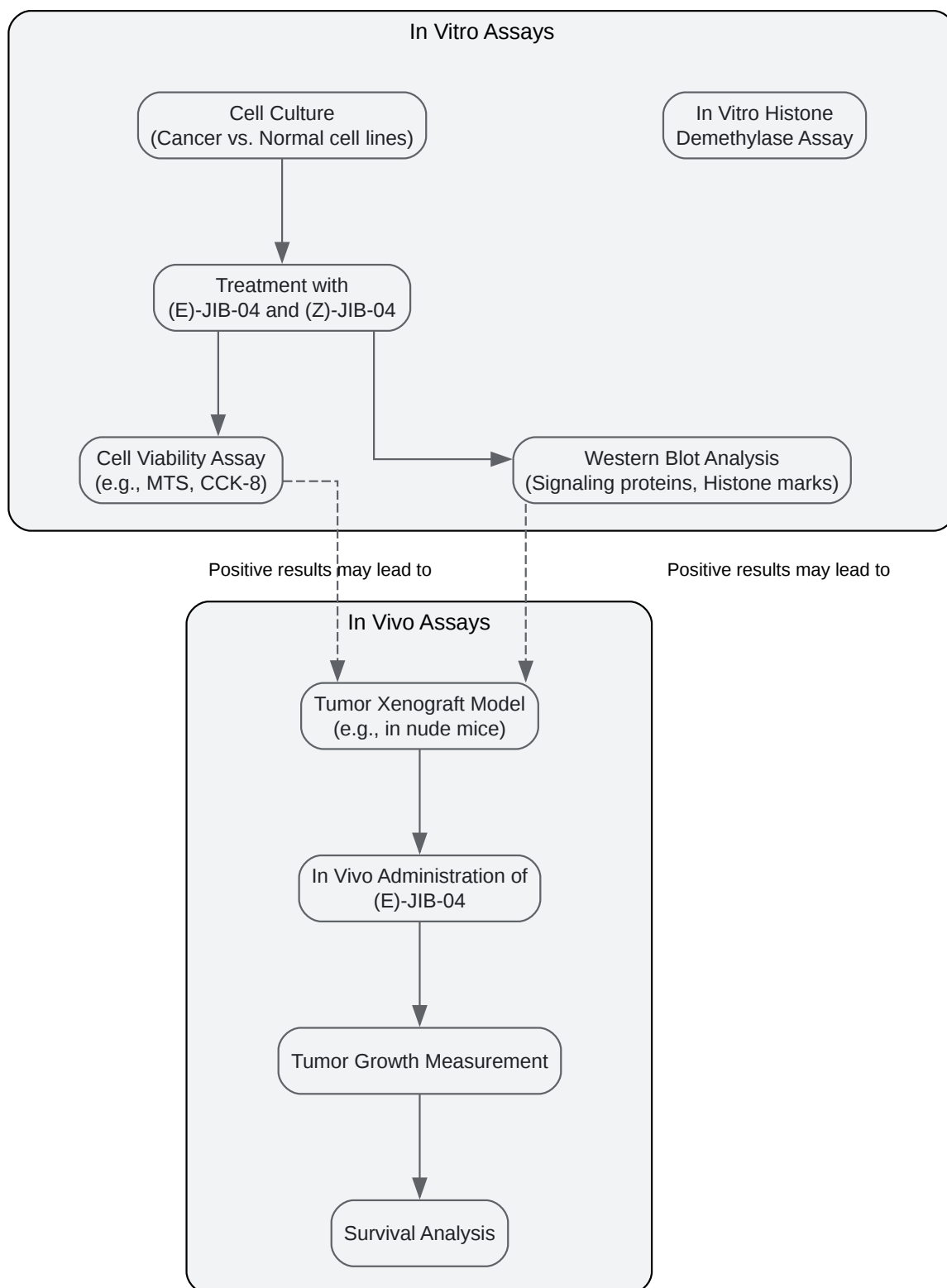
The following diagram illustrates the key signaling pathways affected by the active E-isomer of JIB-04. As the inactive isomer, **(Z)-JIB-04** would not be expected to produce these effects, making it a crucial reagent for control experiments.



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